

# 3-Chlorobutanal safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3-Chlorobutanal

Cat. No.: B14413697

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## 3-Chlorobutanal: A Technical Guide to Safety and Handling

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3-Chlorobutanal** is not readily available in public domains. This guide has been compiled from available chemical database information and general safety principles for handling hazardous chemicals. It is intended for informational purposes for researchers, scientists, and drug development professionals. Always consult with a qualified safety professional and conduct a thorough risk assessment before handling this compound.

## Chemical and Physical Properties

Limited quantitative data for **3-Chlorobutanal** is available. The following table summarizes the computed properties from publicly accessible databases.

Property	Value	Source
Molecular Formula	C4H7ClO	PubChem[1], LookChem[2]
Molecular Weight	106.55 g/mol	PubChem[1][3]
CAS Number	81608-88-0	PubChem[1], LookChem[2]
XLogP3	0.7	PubChem[1][3], LookChem[2]
Hydrogen Bond Donor Count	0	LookChem[2]
Hydrogen Bond Acceptor Count	1	LookChem[2]
Rotatable Bond Count	2	LookChem[2]
Exact Mass	106.0185425	PubChem[1][3], LookChem[2]
Topological Polar Surface Area	17.1 Å <sup>2</sup>	PubChem[1][3]
Heavy Atom Count	6	LookChem[2]
Complexity	44.8	LookChem[2]

## Hazard Identification and GHS Classification

A definitive Globally Harmonized System (GHS) classification for **3-Chlorobutanal** is not available. Based on the structure (an aldehyde with a chlorinated hydrocarbon chain), it should be handled as a potentially hazardous substance. Analogous chlorinated compounds and aldehydes suggest potential for the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.
- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

- Skin Sensitization: May cause an allergic skin reaction.
- Carcinogenicity/Mutagenicity/Toxicity to Reproduction: Data not available.

Note: This is an inferred hazard profile and should be treated with caution.

## Handling and Storage

All handling of **3-Chlorobutanol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

### General Handling Precautions:

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of vapor or mist.
- Use only with adequate ventilation.
- Keep container tightly closed.
- Wash hands thoroughly after handling.

### Storage Conditions:

- Store in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

## Personal Protective Equipment (PPE)

A comprehensive PPE assessment should be conducted for any procedure involving **3-Chlorobutanol**. The following are general recommendations:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact.
Body Protection	A lab coat or chemical-resistant apron.	To protect against splashes and spills.
Respiratory Protection	Use in a chemical fume hood. If not possible, a NIOSH-approved respirator with an organic vapor cartridge may be required.	To prevent inhalation of vapors.

## First Aid Measures

In case of exposure, seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash the skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

## Fire Fighting Measures

Data on the flammability of **3-Chlorobutanal** is not available. However, as an organic compound, it should be considered potentially flammable.

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Combustion may produce toxic fumes, including hydrogen chloride gas and carbon oxides.
Firefighter Protection	Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

Personal Precautions:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 4).
- Avoid breathing vapors, mist, or gas.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.

Methods for Cleaning Up:

- Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

- Ventilate the area and wash the spill site after material pickup is complete.

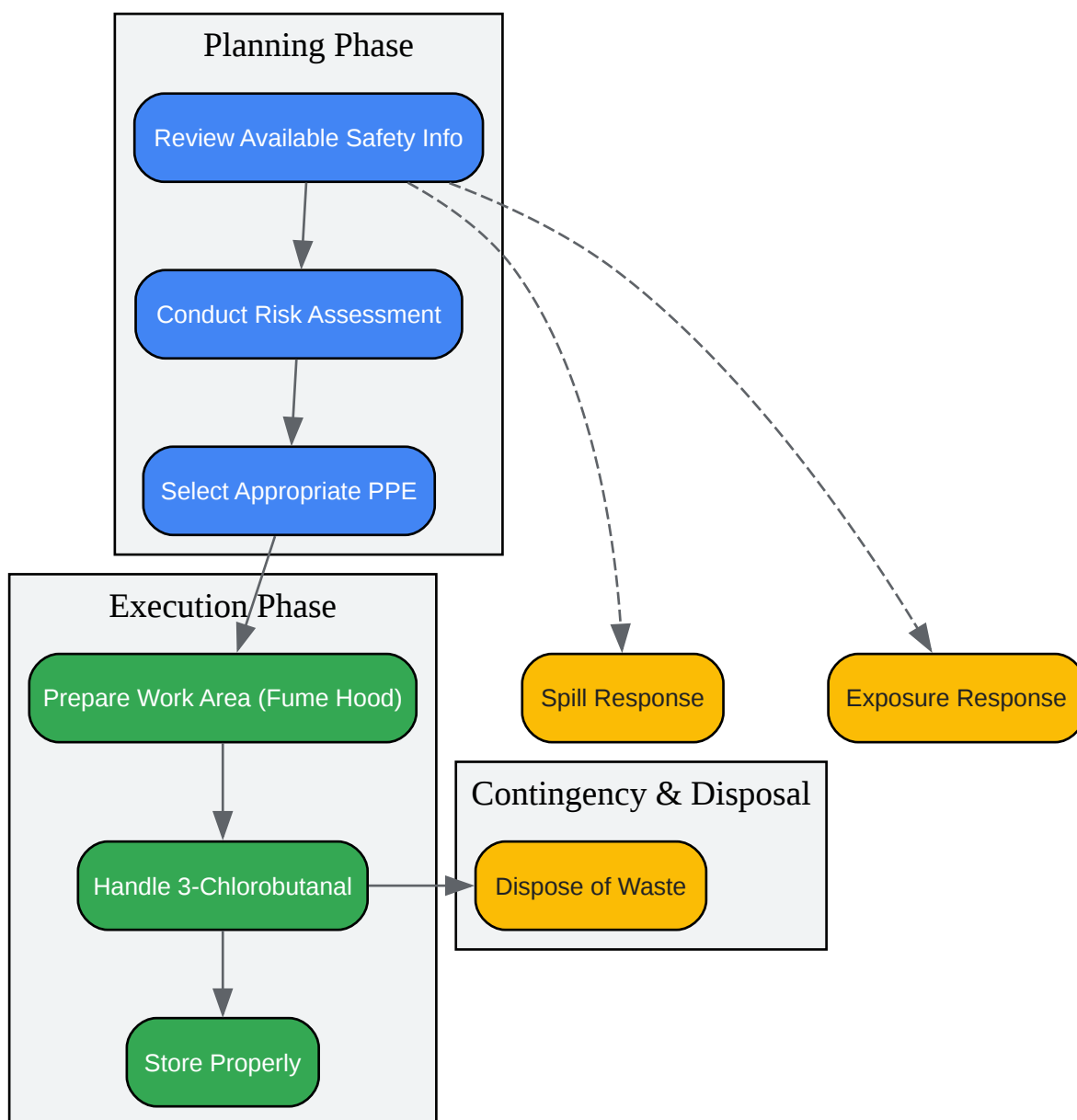
## Visualizations

The following diagrams illustrate key safety-related workflows and concepts.



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Caption: Logical flow of information in a standard Safety Data Sheet.



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Caption: A general workflow for the safe handling of hazardous chemicals.

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## References

- 1. 3-Chlorobutanal | C<sub>4</sub>H<sub>7</sub>ClO | CID 12923956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chlorobutanal | lookchem [lookchem.com]
- 3. Butanal, 3-chloro-, (R)- | C<sub>4</sub>H<sub>7</sub>ClO | CID 7568647 - PubChem [pubchem.ncbi.nlm.nih.gov]
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